

# 6-Bromo-2-benzothiazolinone chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **6-Bromo-2-benzothiazolinone**

Cat. No.: **B1266275**

[Get Quote](#)

## An In-depth Technical Guide to **6-Bromo-2-benzothiazolinone**

For researchers, scientists, and professionals in drug development, this guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **6-Bromo-2-benzothiazolinone**. This compound serves as a significant building block in the synthesis of various biologically active molecules.

## Core Chemical Properties and Structure

**6-Bromo-2-benzothiazolinone** is an organic compound featuring a heterocyclic benzothiazole ring system.<sup>[1]</sup> Typically appearing as a white to off-white crystalline powder, its chemical identity is well-defined by several key parameters.<sup>[2]</sup> The presence of a bromine atom at the 6-position enhances its electrophilic properties, making it a useful reagent in nucleophilic substitution reactions.<sup>[1]</sup>

## Structural Identifiers

The structural formula and key identifiers for **6-Bromo-2-benzothiazolinone** are detailed below.

Identifier	Value
IUPAC Name	6-bromo-3H-1,3-benzothiazol-2-one[3]
Synonyms	2(3H)-Benzothiazolone, 6-bromo-; 6-Bromobenzo[d]thiazol-2(3H)-one[1][4]
CAS Number	62266-82-4[2]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrNOS[1][4][5]
SMILES	O=C1NC=2C(S1)=CC(Br)=CC2[1]
InChI	InChI=1S/C7H4BrNOS/c8-4-1-2-5-6(3-4)11-7(10)9-5/h1-3H,(H,9,10)[1]
InChIKey	HECJMTPEVWQFCY-UHFFFAOYSA-N[1]

## Physicochemical Data

Quantitative physical and chemical data for **6-Bromo-2-benzothiazolinone** are summarized in the following table.

Property	Value
Molecular Weight	230.08 g/mol [5]
Melting Point	229-233 °C[2]
Density	1.7496 g/cm <sup>3</sup> at 25°C[2]
Appearance	White to off-white crystalline powder[2]
Solubility	Moderately soluble in organic solvents[1]
Purity (Typical)	>97% (GC), 98%[1][6]

## Experimental Protocols

The following section details a common laboratory-scale synthesis for **6-Bromo-2-benzothiazolinone**.

# Synthesis of 6-Bromo-2-benzothiazolinone from 3H-benzothiazol-2-one[2]

Objective: To synthesize **6-bromo-2-benzothiazolinone** via bromination of 3H-benzothiazol-2-one.

## Materials:

- 3H-benzothiazol-2-one (5 g, 33.1 mmol)
- Bromine (5.1 mL, 99.2 mmol)
- Dichloromethane (DCM) (200 mL)
- Ether

## Procedure:

- A solution of 3H-benzothiazol-2-one is prepared by dissolving 5 g in 200 mL of dichloromethane (DCM).
- Bromine (5.1 mL) is added dropwise to the solution.
- The reaction mixture is stirred at room temperature for a period of 3 hours.
- Upon completion of the reaction, a precipitate forms. This precipitate is collected via filtration.
- The collected solid is washed with ether.
- The product is then dried to yield the target compound, **6-bromo-2-benzothiazolinone**, as a white powder.

## Results:

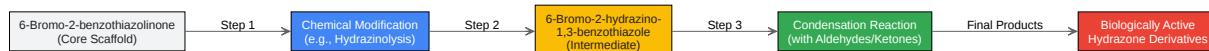
- Yield: 6.85 g (90%)
- Characterization:

- $^1\text{H}$  NMR (300 MHz,  $\text{CDCl}_3$ ):  $\delta$  7.03 (d, 1H,  $J$  = 8.9 Hz), 7.43 (dd, 1H,  $J$  = 1.7 Hz, 8.9 Hz), 7.85 (d, 1H,  $J$  = 1.7 Hz).
- Mass Spectra (ESI+):  $m/z$  229.8 [ $\text{M} + \text{H}^{79}\text{Br}]^+$  and 231.7 [ $\text{M} + \text{H}^{81}\text{Br}]^+$ .

## Synthetic Utility and Biological Relevance

While **6-Bromo-2-benzothiazolinone** itself is primarily recognized as a chemical intermediate, its derivatives are of significant interest in medicinal chemistry.[1][7] The benzothiazole scaffold is a "privileged structure" known to interact with various biological targets.[8] Derivatives synthesized from the related 6-bromo-2-hydrazino-1,3-benzothiazole have shown notable potential as anticancer and antimicrobial agents.[8][9] The 6-bromo substitution can enhance the biological activity of these resulting compounds.[9]

The workflow below illustrates the role of the 6-bromobenzothiazole core as a foundational scaffold for developing more complex, biologically active hydrazone derivatives.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway from the core scaffold to active derivatives.

This pathway highlights the strategic importance of **6-Bromo-2-benzothiazolinone** and its analogs as starting materials in the discovery of novel therapeutic agents. Its reactive nature facilitates the generation of diverse chemical libraries for biological screening.[1][7]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 62266-82-4: 6-Bromo-2-benzothiazolinone | CymitQuimica [cymitquimica.com]
- 2. 6-BROMO-2-BENZOTHIAZOLINONE | 62266-82-4 [chemicalbook.com]
- 3. PubChemLite - 6-bromo-2-benzothiazolinone (C7H4BrNOS) [pubchemlite.lcsb.uni.lu]
- 4. echemi.com [echemi.com]
- 5. scbt.com [scbt.com]
- 6. jk-sci.com [jk-sci.com]
- 7. chemimpex.com [chemimpex.com]
- 8. benchchem.com [benchchem.com]
- 9. Synthesis, Characterization, and Biological Evaluation of certain 6-methyl-2(3H)-benzo-1, 3-thiazolyl-1'-ethylidene-2-(o, p- Substituted Acetophenones) Hydrazine Analogs - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [6-Bromo-2-benzothiazolinone chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266275#6-bromo-2-benzothiazolinone-chemical-properties-and-structure]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)